

# Silver Picrate: A Technical Overview of Synthesis and Properties

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## Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

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**WARNING:** **Silver picrate** is a dangerously explosive material. Its synthesis and handling should only be attempted by experienced professionals in a specialized laboratory equipped for handling explosives. This document is for informational purposes only and does not constitute a recommendation or endorsement for the synthesis or use of this compound.

## Introduction

**Silver picrate** ( $\text{AgC}_6\text{H}_2(\text{NO}_2)_3\text{O}$ ) is an inorganic-organic salt formed from the silver(I) ion ( $\text{Ag}^+$ ) and the picrate anion, derived from picric acid (2,4,6-trinitrophenol).<sup>[1]</sup> It is a yellow to orange crystalline solid known for its extreme sensitivity to shock, friction, heat, and drying, making it one of the most hazardous known silver salts.<sup>[1]</sup> Due to its dangerously explosive nature, **silver picrate** has no practical industrial or laboratory applications and is primarily of academic and historical interest in the study of energetic materials.<sup>[1]</sup> This guide provides a comprehensive overview of its synthesis and properties, compiled from available literature.

## Synthesis

Direct, detailed, and modern experimental protocols for the synthesis of **silver picrate** are scarce due to its extreme hazard. However, the general synthesis follows the principles of metal salt formation from picric acid. The following is a generalized protocol derived from the synthesis of other metal picrates and should be treated with extreme caution.<sup>[2][3]</sup>

## Generalized Experimental Protocol

### Materials:

- Picric acid ( $\text{C}_6\text{H}_3\text{N}_3\text{O}_7$ )
- Silver nitrate ( $\text{AgNO}_3$ ) or another soluble silver salt
- Deionized water
- Ethanol (for washing)
- Acetone (optional, for washing)

### Procedure:

- **Preparation of Picric Acid Solution:** A dilute aqueous solution of picric acid is prepared. Gentle heating may be required to fully dissolve the picric acid, but this should be done with extreme care to avoid overheating.
- **Preparation of Silver Salt Solution:** A dilute aqueous solution of a soluble silver salt, such as silver nitrate, is prepared separately.
- **Precipitation:** The silver salt solution is slowly added to the picric acid solution with constant, gentle stirring. The formation of a yellow precipitate of **silver picrate** should be observed. The reaction is a metathesis reaction where the silver ion replaces the acidic proton of the picric acid.
- **Isolation and Washing:** The precipitate is isolated by filtration. The collected **silver picrate** must be kept wet with at least 30% water by mass to reduce its sensitivity to shock and friction.<sup>[4][5]</sup> The wet solid is then washed with small portions of cold deionized water, followed by ethanol or acetone to remove any unreacted starting materials.<sup>[6]</sup>
- **Storage:** The **silver picrate** must be stored wet in a designated explosives storage facility. It should never be allowed to dry completely, as the dried material is extremely sensitive to heat, flame, friction, or shock and may explode.<sup>[4]</sup>

# Properties of Silver Picrate

## Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **silver picrate**.

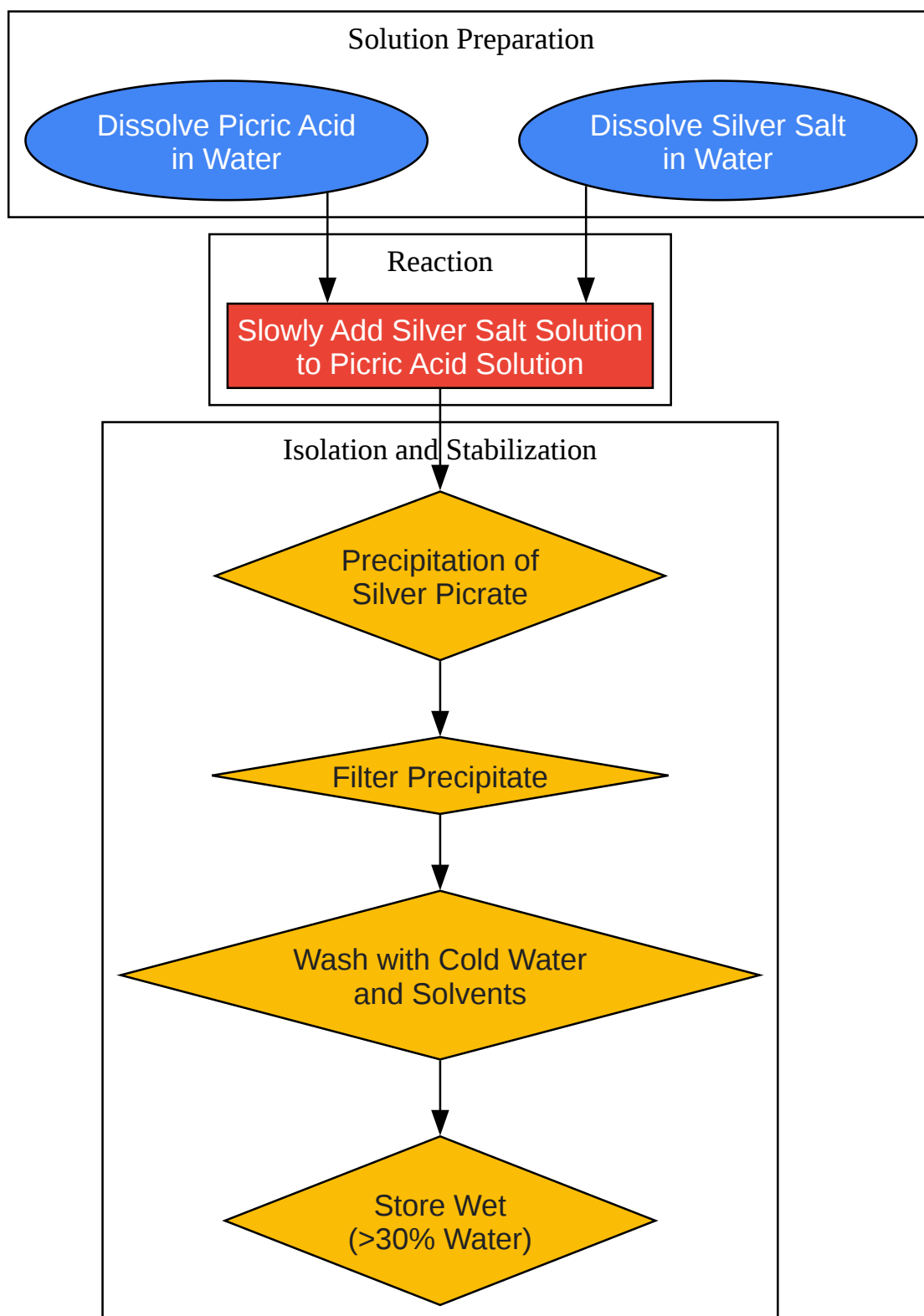
Property	Value	Reference(s)
Molecular Formula	$C_6H_2AgN_3O_7$	[6][7]
Molecular Weight	335.96 g/mol	[4][6]
Appearance	Yellow to orange crystalline material; white to light tan solid paste when wetted with water.	[1][6][7]
Solubility	Sparingly soluble in water (~1 part in 50 parts $H_2O$ ). Slightly soluble in alcohol and acetone. Insoluble in ether and chloroform.	[1][6][8]
Melting Point	N/A (Decomposes upon heating)	[7]
Boiling Point	303.6°C at 760 mmHg (Note: This is likely the boiling point of a related compound, as silver picrate decomposes violently before boiling)	[7]
Density	1.856 g/cm <sup>3</sup>	[7]
Flash Point	133.9°C	[7]
Vapor Pressure	0.000514 mmHg at 25°C	[7]

## Structural and Stability Characteristics

**Silver picrate** is composed of a silver(I) cation electrostatically coordinated to the oxygen atom of the picrate anion.[1] The picrate anion's structure, with a phenolic ring substituted by three electron-withdrawing nitro groups, creates a highly conjugated  $\pi$ -system that contributes to the

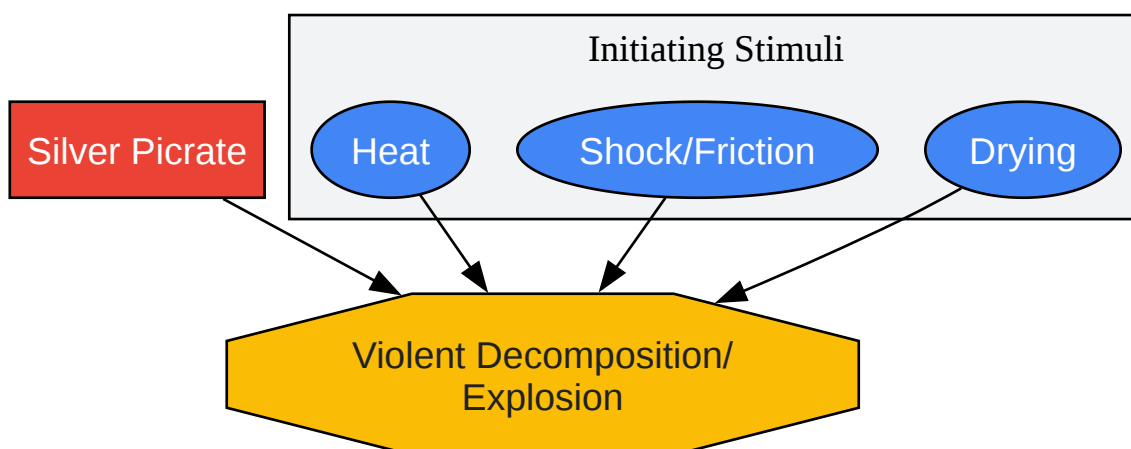
compound's color and energetic instability.[1] The bond between the soft silver(I) cation and the hard oxygen donor of the picrate is weak, and the lattice becomes particularly unstable as it loses water of hydration, which increases its mechanical sensitivity.[1] The molecule possesses a mixed oxidizer-fuel character, with the oxygen-rich nitro groups acting as the oxidizer and the organic backbone serving as the fuel.[1]

## Visualizations



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Caption: Generalized workflow for the synthesis of **silver picrate**.



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Caption: Logical relationship of hazards associated with **silver picrate**.

## Applications and Relevance in Research

Historically, some metal picrates have been investigated for medicinal and antiseptic properties.[9] **Silver picrate** itself has been mentioned as an antiprotozoal agent.[8] However, due to its extreme instability, its use in any application, especially in a biological or pharmaceutical context, is not feasible or safe with modern standards.[1] The primary relevance of **silver picrate** in contemporary research is in the field of energetic materials and safety studies, where it serves as an example of a highly sensitive and dangerous compound. [1] While silver compounds and nanoparticles, in general, are subjects of interest for their antimicrobial properties, **silver picrate** is not a viable candidate for such applications due to its explosive nature.[10][11]

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